reaction pathways for functionalizing 5-oxoazepanes

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Compound of Interest

Compound Name:	*Tert-butyl 4-fluoro-5-oxoazepane-1-carboxylate*
CAS No.:	*1209780-32-4*
Cat. No.:	*B1374318*

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Application Note: Strategic Functionalization of the 5-Oxoazepane Scaffold

Abstract

The 5-oxoazepane (systematically azepan-4-one or hexahydro-5H-azepin-5-one) scaffold represents a privileged pharmacophore in drug discovery, serving as a core structural motif in protease inhibitors (e.g., Cathepsin K), GPCR ligands, and peptidomimetics.[1] However, its seven-membered ring architecture presents unique challenges, including conformational flexibility and transannular strain, which complicate standard functionalization protocols. This guide provides validated, high-fidelity protocols for the divergent synthesis of 5-oxoazepane derivatives, focusing on C5-carbonyl modulation, alpha-carbon functionalization, and nitrogen protection strategies.

Introduction: The Azepane Challenge

While six-membered rings (piperidines) are ubiquitous, seven-membered azepanes offer a unique "Goldilocks" volume—larger than pyrrolidines but more flexible than piperidines—allowing them to explore binding pockets inaccessible to other heterocycles.

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Critical Considerations for Functionalization:

- Nomenclature & Symmetry: In the unsubstituted N-protected form, the 4-oxo and 5-oxo positions are enantiotopic pathways relative to the nitrogen. Standard IUPAC nomenclature prefers azepan-4-one. However, for the purpose of this guide and aligning with specific literature on substituted derivatives, we refer to the ketone position distal to the nitrogen as the C5-oxo vector.
- Transannular Interactions: Unlike piperidines, the azepane ring allows the nitrogen lone pair to approach the C5-carbonyl carbon (transannular interaction), potentially raising the HOMO of the nucleophile or altering the electrophilicity of the ketone.
- Conformational Flux: The ring exists in a dynamic equilibrium between twist-chair and chair forms. Stereoselective additions (e.g., Grignard) often yield lower diastereomeric ratios (dr) compared to six-membered rings, necessitating robust separation protocols.

Divergent Synthesis Workflow

The following diagram illustrates the strategic "Hub-and-Spoke" model for generating libraries from the core N-protected 5-oxoazepane.

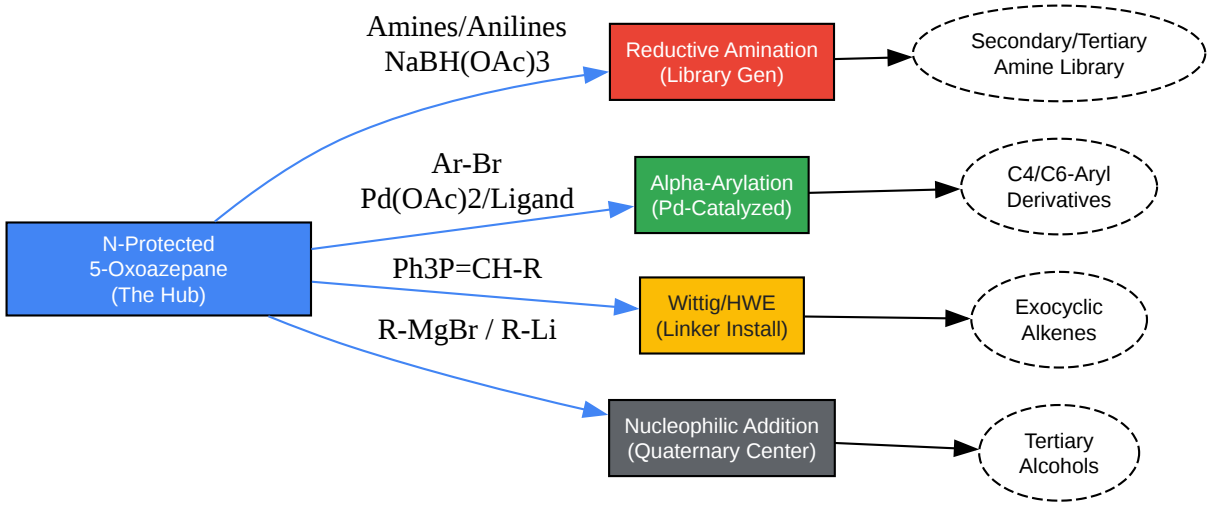

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Figure 1: Strategic vectors for functionalizing the 5-oxoazepane core. The ketone (C5) and alpha-carbons (C4/C6) serve as primary reaction sites.

Detailed Experimental Protocols

Protocol A: High-Throughput Reductive Amination

Objective: Installation of diverse amine substituents at C5. Mechanism: Formation of an iminium ion intermediate followed by in situ hydride transfer.[2][3] Critical Control Point: Choice of hydride source.[4] Sodium triacetoxyborohydride (STAB) is preferred over NaCNBH3 due to lower toxicity and better selectivity (does not reduce the ketone directly as fast as the imine).

Reagents:

- Substrate: tert-butyl 5-oxoazepane-1-carboxylate (1.0 equiv)
- Amine Partner: 1.1–1.2 equiv (Primary or Secondary amine)
- Reductant: Sodium triacetoxyborohydride (STAB) (1.5 equiv)
- Catalyst: Acetic Acid (AcOH) (1.0 equiv)
- Solvent: 1,2-Dichloroethane (DCE) or THF (anhydrous)

Step-by-Step Methodology:

- Imine Formation: In a dry vial, dissolve the 5-oxoazepane (1.0 mmol) and the amine partner (1.1 mmol) in DCE (5 mL).
- Activation: Add AcOH (1.0 mmol). Note: AcOH catalyzes imine formation and buffers the basicity of the amine. Stir at Room Temperature (RT) for 30–60 minutes.
- Reduction: Cool the mixture to 0°C. Add STAB (1.5 mmol) in one portion.
- Reaction: Allow the mixture to warm to RT and stir for 12–16 hours under N2 atmosphere.
- Quench: Quench with saturated aqueous NaHCO3 (5 mL). Stir vigorously for 10 minutes until gas evolution ceases.

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- Workup: Extract with DCM (3 x 10 mL). Wash combined organics with brine, dry over Na2SO4, and concentrate.
- Purification: Flash column chromatography (typically MeOH/DCM gradients).

Data Summary: Common Yields

Amine Type	Example Partner	Typical Yield (%)	Notes
Primary Aliphatic	**Benzylamine**	**85–95%**	**Rapid reaction; minimal steric hindrance.**
Secondary Aliphatic	Morpholine	70–85%	Slower iminium formation; may require mild heating (40°C).

| Aniline (Weak Nu) | 4-Fluoroaniline | 50–65% | Requires excess acid (2.0 equiv) or Ti(OiPr)4 pre-complexation. |

Protocol B: Palladium-Catalyzed Alpha-Arylation

Objective: Introduction of aryl groups at C4/C6 (alpha to ketone). Significance: Creates C-C bonds critical for building rigidified cores found in kinase inhibitors. Challenge: Regioselectivity is generally not an issue due to symmetry in the unsubstituted core, but mono- vs. bis-arylation must be controlled.

Reagents:

- Substrate: tert-butyl 5-oxoazepane-1-carboxylate (1.0 equiv)
- Aryl Bromide: Ar-Br (1.2 equiv)
- Catalyst: Pd(OAc)2 (5 mol%)
- Ligand: BINAP or Xantphos (7.5 mol%)
- Base: NaOtBu (sodium tert-butoxide) (1.5 equiv)

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- Solvent: Toluene or 1,4-Dioxane (degassed)

Step-by-Step Methodology:

- Preparation: Flame-dry a reaction tube and cool under Argon.
- Charging: Add Pd(OAc)2, Ligand, and NaOtBu. Purge with Argon.
- Solvation: Add Toluene (0.2 M concentration relative to substrate).
- Substrate Addition: Add the 5-oxoazepane and Aryl Bromide.
- Heating: Seal the tube and heat to 80–100°C for 12 hours. Note: Monitoring by LCMS is critical to stop the reaction before bis-arylation occurs.
- Filtration: Cool to RT, dilute with EtOAc, and filter through a celite pad to remove Pd black.
- Purification: Silica gel chromatography (Hexanes/EtOAc).

Protocol C: Stereoselective Grignard Addition

Objective: Creation of tertiary alcohols (quaternary carbon center). Expert Insight: 5-oxoazepanes are prone to enolization with basic Grignards. The use of organolithiums or Cerium(III) chloride additives (Luche conditions) can suppress enolization and enhance nucleophilic addition.

Reagents:

- Substrate: tert-butyl 5-oxoazepane-1-carboxylate (1.0 equiv)
- Nucleophile: PhMgBr (or R-Li) (1.5 equiv)
- Additive (Optional): anhydrous CeCl3 (1.5 equiv) – highly recommended for enolizable ketones.
- Solvent: THF (anhydrous)

Step-by-Step Methodology:

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- CeCl3 Activation (If using): Dry CeCl3·7H2O at 140°C under high vacuum for 2 hours until a fine white powder forms. Suspend in THF and stir for 2 hours at RT.
- Substrate Addition: Cool the CeCl3/THF slurry (or pure THF) to -78°C. Add the 5-oxoazepane solution dropwise.
- Nucleophile Addition: Add the Grignard reagent/Organolithium dropwise over 20 minutes. Control Point: Maintain -78°C to maximize kinetic control and diastereoselectivity.
- Reaction: Stir at -78°C for 2 hours, then slowly warm to 0°C.
- Quench: Cautiously add saturated aqueous NH4Cl.
- Extraction: Extract with EtOAc.
- Analysis: Check diastereomeric ratio (dr) via crude NMR. 5-oxoazepanes typically yield a mixture (e.g., 3:1) requiring HPLC or careful column chromatography for separation.

Pathway Selection Logic

Use the following decision tree to select the appropriate synthetic route based on the desired target moiety.

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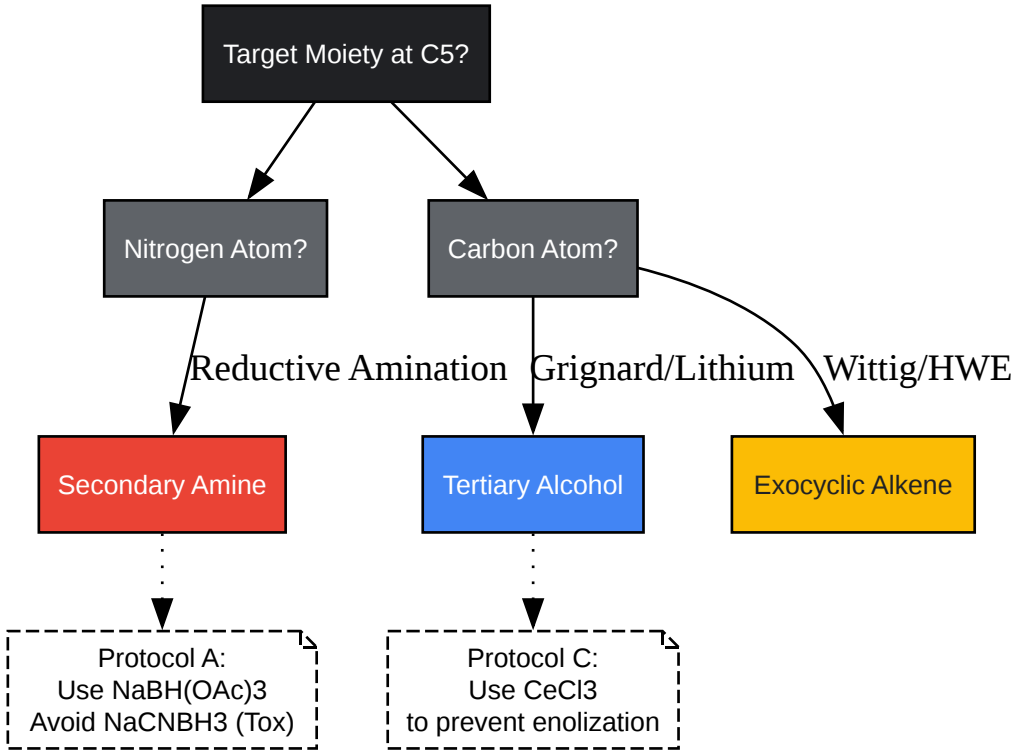

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Figure 2: Decision matrix for C5-functionalization.

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